Application Notes and Protocols: Preparation of Alpha 1(I) Collagen (614-639) Solution

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Compound of Interest

Compound Name:	*Alpha 1(I) Collagen (614-639), human*
Cat. No.:	*B15576359*

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Introduction

Alpha 1(I) Collagen (614-639) is a peptide fragment derived from the alpha-1 chain of type I collagen.[1][2] This peptide is of significant interest in various research fields, including tissue engineering, cell biology, and drug discovery, due to its biological activities, which include inhibiting collagen fibrillar matrix assembly.[3][4] Proper dissolution and preparation of this lyophilized peptide are crucial for obtaining reliable and reproducible experimental results.[5] This document provides a detailed protocol for the solubilization and storage of Alpha 1(I) Collagen (614-639).

Product Information and Specifications

A summary of the key quantitative data for Alpha 1(I) Collagen (614-639) is presented in the table below.

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Parameter	Value	Reference
Molecular Weight	2942.16 g/mol	[1][2][3]
Molecular Formula	C134H189N37O39	[2][3]
CAS Number	210905-12-7	[2][3]
Appearance	Solid powder	[6]
Solubility	Soluble in H_2O (≥ 50 mg/mL) and DMSO	[2][6]
Storage (Lyophilized Powder)	-20°C for up to 3 years; -80°C for up to 2 years (sealed, away from moisture and light)	[2][3]
Storage (Stock Solution)	-20°C for up to 1 month; -80°C for up to 6 months (sealed, away from moisture and light)	[1][2]

Experimental Protocol: Reconstitution of Lyophilized Alpha 1(I) Collagen (614-639)

This protocol outlines the steps for reconstituting the lyophilized peptide to prepare a stock solution. It is essential to work in a sterile environment (e.g., a laminar flow hood) and use sterile equipment to prevent contamination.[5][7]

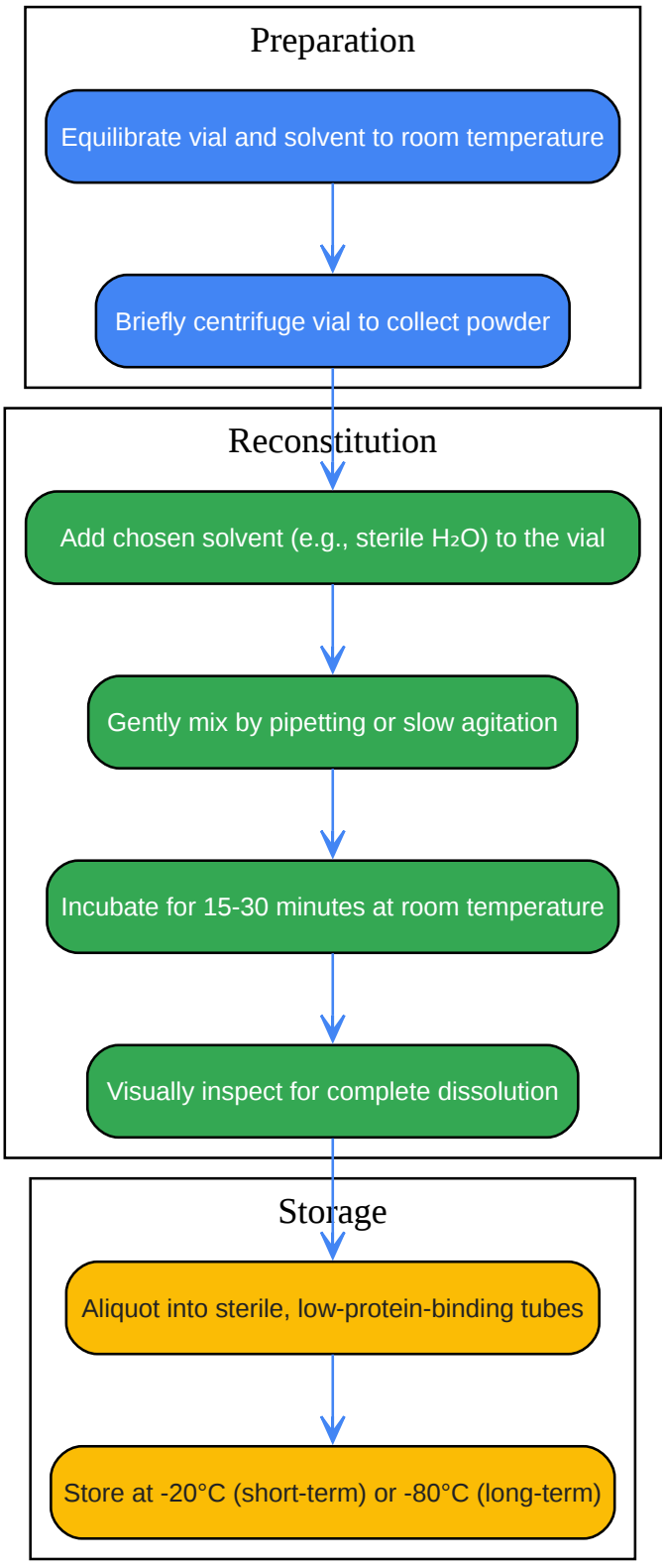
Materials Required:

- Lyophilized Alpha 1(I) Collagen (614-639) peptide
- Sterile, high-purity water (e.g., Milli-Q or equivalent) or sterile 0.01 M Hydrochloric Acid (HCl) [8]
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer (optional, for gentle mixing)

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- Centrifuge

Reconstitution Workflow Diagram



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Caption: Workflow for reconstituting lyophilized Alpha 1(I) Collagen (614-639).

Step-by-Step Procedure:

- Preparation:
  - Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 15-30 minutes. This prevents condensation from forming inside the vial upon opening.
  - Briefly centrifuge the vial to ensure that all the lyophilized powder is collected at the bottom.
- Solvent Addition:
  - Based on the desired final concentration, calculate the required volume of solvent. For example, to prepare a 1 mM stock solution from 1 mg of peptide (MW = 2942.16), you would add approximately 0.34 mL of solvent.[2][3]
  - Carefully add the appropriate volume of sterile, high-purity water to the vial. While water is a suitable solvent, for larger collagen molecules or if solubility issues arise, a weak acid solution like 0.01 M HCl can be used.[8]
- Dissolution:
  - To dissolve the peptide, use gentle mixing techniques.[9] This can be achieved by slowly pipetting the solution up and down or by gentle agitation of the vial.[7][9]
  - Crucially, avoid vigorous shaking or vortexing, as this can cause the peptide to aggregate or denature.[9]
  - Allow the vial to sit at room temperature for 15-30 minutes to facilitate complete dissolution.[7]
- Verification of Dissolution:

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- After the incubation period, visually inspect the solution to ensure it is clear and free of any undissolved particles.[7]
- If the peptide does not dissolve completely, gentle warming to 37°C may aid in solubilization.[9]

- Aliquoting and Storage:
  - Once the peptide is fully dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, low-protein-binding tubes. This will prevent degradation from repeated freeze-thaw cycles.[1]
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][2] Ensure the vials are sealed tightly to prevent evaporation and contamination.

Troubleshooting

- Problem: The peptide is difficult to dissolve.
  - Solution: Consider using a weak acidic solvent such as 0.01 M HCl or 0.1 M acetic acid, as these are often used for reconstituting larger collagen molecules.[8][9] Gentle warming to 37°C can also be attempted.[9]
- Problem: The solution appears cloudy or contains particulates.
  - Solution: This may indicate incomplete dissolution or aggregation. Allow the solution to sit for a longer period with occasional gentle mixing. If particulates remain, the solution can be centrifuged to pellet the insoluble material, and the supernatant can be carefully transferred to a new tube. Note that this may result in a lower final concentration.

By following these guidelines, researchers can ensure the proper preparation of Alpha 1(I) Collagen (614-639) solution, leading to more accurate and reproducible results in their downstream applications.

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